

Technical Guide: Amyloid -Protein (1-14) Trifluoroacetate

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Compound of Interest

Compound Name:	Amyloid b-Protein (1-14) Trifluoroacetate
CAS No.:	186319-74-4
Cat. No.:	B1496796

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Molecular Characterization, Handling, and Experimental Applications[1][2]

Executive Summary

Amyloid

-Protein (1-14) (A

1-14) is a hydrophilic N-terminal fragment of the full-length Amyloid

peptide (1-40/42).[1][2] Unlike the full-length peptide, which is notorious for rapid aggregation and fibrillization, the 1-14 fragment is soluble and non-amyloidogenic. Its primary research utility lies in studying the metal-binding properties (Cu, Zn) of the A

species, as the 1-14 sequence contains the complete metal-coordination motif (His6, His13, His14) implicated in Alzheimer's Disease oxidative stress mechanisms.

This guide addresses a critical, often-overlooked variable in quantitative assays: the Trifluoroacetate (TFA) salt stoichiometry. Misunderstanding the distinction between peptide molecular weight and gross salt molecular weight frequently leads to dosing errors in kinetic assays and metal-binding titrations.

Molecular Specifications

Sequence Identity

The sequence provided below is the Human isoform, which is the standard for Alzheimer's research. (Note: The Rodent sequence differs at three positions: R5G, Y10F, H13R).^[1]

- Sequence (1-Letter): DAEFRHDSGYEVHH
- Sequence (3-Letter): Asp-Ala-Glu-Phe-Arg-His-Asp-Ser-Gly-Tyr-Glu-Val-His-His^{[1][2][3][4][5]}
- N-Terminus: Free Amine () or Acetylated (check specific vendor lot)^{[1][2]}
- C-Terminus: Free Acid () or Amide (check specific vendor lot)^{[1][2]}

Molecular Weight Analysis

Precise mass calculation is required for preparing stoichiometric solutions. The values below represent the free base (peptide only).

Parameter	Value	Notes
Chemical Formula		Excludes counterions and hydration shell.[1][2]
Monoisotopic Mass	1697.68 Da	Used for Mass Spectrometry (MS) identification.[1][2]
Average Molecular Weight	1698.7 Da	Used for molarity calculations if peptide content is 100%.
Isoelectric Point (pI)	~6.0 - 6.5	Solubility is lowest near pH 6.0; high solubility at pH < 5 or > 7.[1][2]5.

The "TFA Effect": Calculating Actual Mass

Synthetic peptides purified by HPLC are typically recovered as Trifluoroacetate (TFA) salts.[1][2][6] The TFA counterions (

, MW 113.02) bind electrostatically to basic residues.[1]

Stoichiometry of the Salt

In A

(1-14), the following residues can protonate and bind TFA anions:

- N-terminus (Asp1 amine)
- Arg5 (Guanidinium)
- His6 (Imidazole)
- His13 (Imidazole)
- His14 (Imidazole)

Theoretical Maximum: 5 TFA molecules per peptide. Experimental Reality: Usually 3–4 TFA molecules, depending on lyophilization pH.

The Net Peptide Content (NPC) Equation

Vendors typically sell peptides by Gross Weight (Peptide + Salt + Water).^{[1][2]} However, they report Net Peptide Content (NPC) by elemental analysis.^{[1][2]}

Example: If you need

of A

(1-14) (1.69 mg peptide mass) and the vial says "NPC: 70%":

^{[1][2]}

“

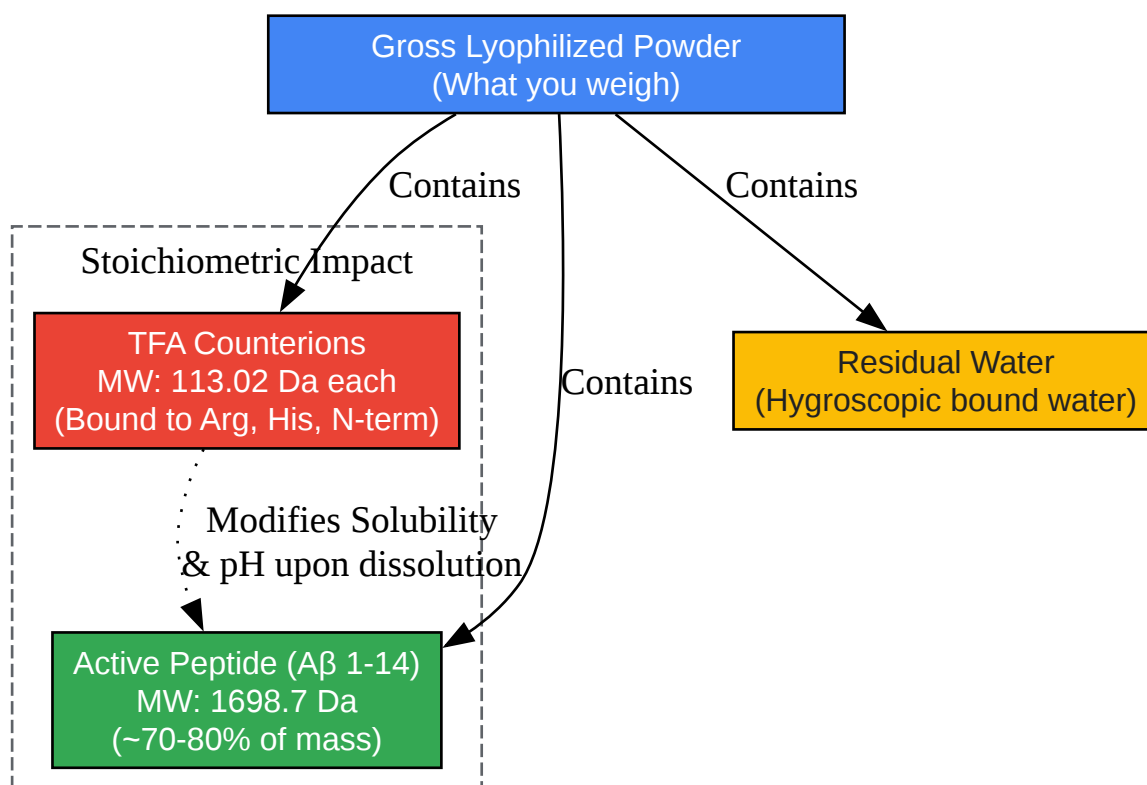
Critical Warning: Ignoring NPC results in a 30-40% under-dosing error, which is catastrophic for metal-binding stoichiometry (e.g., measuring

for Cu:A

1:1 complexes).

Visualization: Composition & Workflow Diagram: The "White Powder" Composition

This diagram illustrates why the mass in the vial is not just the peptide.



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Figure 1: Component breakdown of the lyophilized A

(1-14) solid.[1][2] The TFA and water content significantly dilute the active peptide mass.

Experimental Workflows

Reconstitution Protocol

Unlike A

(1-42), the 1-14 fragment does not require HFIP (Hexafluoroisopropanol) pretreatment to break aggregates.[1][2] However, the TFA salt makes the initial solution acidic.

Step-by-Step Procedure:

- Equilibration: Allow the vial to warm to room temperature (prevent condensation).
- Solvent Choice:

- For General Use: Sterile distilled water (pH will drop to ~3.0 due to TFA).[\[1\]](#)[\[2\]](#)
- For Metal Studies: Do NOT use PBS (Phosphate precipitates Cu/Zn).[\[1\]](#)[\[2\]](#) Use HEPES or MOPS buffer (50 mM, pH 7.2).[\[1\]](#)[\[2\]](#)
- Dissolution:
 - Add buffer to achieve a stock concentration of 1–2 mM.
 - Vortex gently (1-14 is robust, unlike 1-42).[\[1\]](#)[\[2\]](#)
- pH Adjustment (Critical):
 - The TFA will buffer the solution at low pH.
 - Check pH with micro-paper. If acidic, titrate with dilute NaOH or use a strong buffer (100 mM HEPES).[\[1\]](#)[\[2\]](#)
 - Note: Histidine metal binding is pH-dependent. Ensure pH > 6.5 for correct His-Metal coordination.

Quality Control (QC)

Every new batch should be validated.[\[1\]](#)[\[2\]](#)

- HPLC: Confirm purity >95%. Impurities are often deletion sequences (e.g., missing Asp1).[\[1\]](#)[\[2\]](#)
- Mass Spec (ESI-MS): Look for the
and
charge states.[\[1\]](#)[\[2\]](#)
 - Expected
:
[\[1\]](#)[\[2\]](#)

- Expected

:

[1][2]

Applications: Metal Coordination

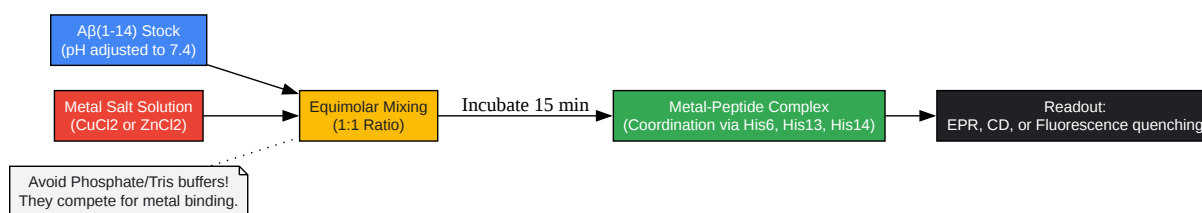
A

(1-14) is the "Metal Binding Domain" (MBD) of Alzheimer's amyloid.[1][2]

Metal Binding Workflow

This diagram outlines the logic for using A

(1-14) to study Copper (Cu) or Zinc (Zn) interactions.[1][2]



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Figure 2: Workflow for investigating metal coordination. Buffer selection is the most common failure point in these assays.

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